

# Validating Methyl glycyrrhetate purity using HPLC-UV methods

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Methyl glycyrrhetate

Cat. No.: B5350449

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## Sources

- [1. US8394967B2 - Antioxidant inflammation modulators: C-17 homologated oleanolic acid derivatives - Google Patents \[patents.google.com\]](#)
- [2. Glycyrrhizic Acid \[drugfuture.com\]](#)
- [3. ijpcbs.com \[ijpcbs.com\]](#)
- [4. jocpr.com \[jocpr.com\]](#)
- [5. Frontiers | Network Pharmacology-Based Strategy for Elucidating the Molecular Basis Forthe Pharmacologic Effects of Licorice \(Glycyrrhiza spp.\) \[frontiersin.org\]](#)
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